

Dibutyltin Dichloride-d18 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Dibutyltin Dichloride-d18

Cat. No.: B138651

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyltin Dichloride-d18 is the deuterated form of Dibutyltin Dichloride (DBTC), an organotin compound widely utilized as a stabilizer in polyvinyl chloride (PVC) plastics, an esterification catalyst, and an intermediate in chemical synthesis.^{[1][2][3]} While its applications are significant, its toxicological profile necessitates a rigorous and nuanced understanding of its hazards for safe handling in a laboratory setting. This guide moves beyond a simple recitation of safety data sheet (SDS) fields to provide a synthesized, in-depth analysis of the risks and protocols associated with this compound, grounded in its chemical properties and toxicological endpoints. The unlabeled parent compound, Dibutyltin Dichloride, has the CAS Number 683-18-1.^{[1][4][5]}

Section 1: Core Chemical and Physical Identity

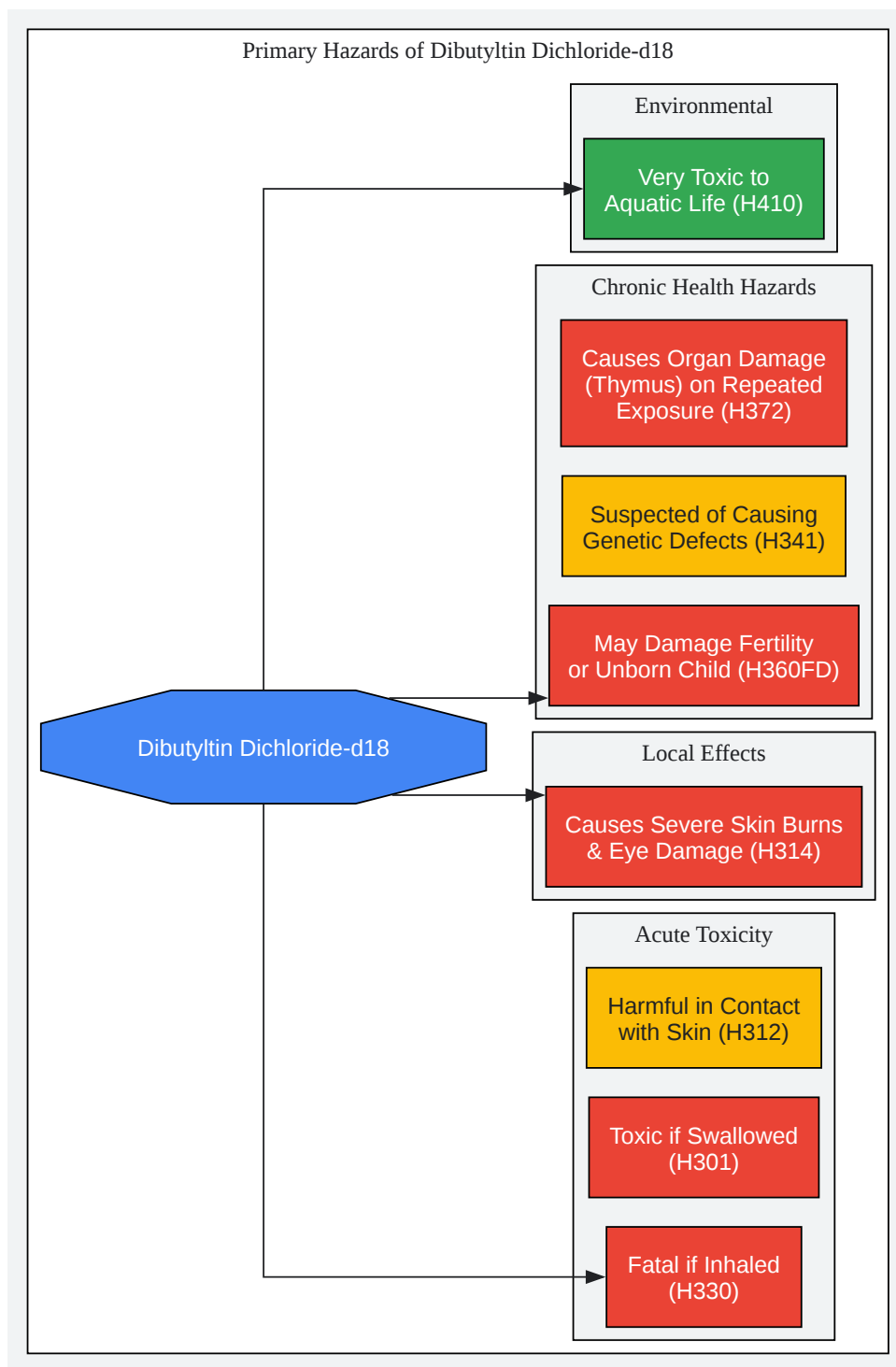
Understanding the physical state and properties of **Dibutyltin Dichloride-d18** is foundational to anticipating its behavior and implementing appropriate controls. With a low melting point, it can exist as a solid, liquid, or a supercooled melt at or near ambient temperatures.^[6] Its sensitivity to moisture is a key handling parameter, as it can hydrolyze, potentially releasing corrosive fumes.^{[2][3][7]}

Property	Value	Source(s)
Chemical Name	Dibutyltin Dichloride-d18	[4][8]
Molecular Formula	C ₈ D ₁₈ Cl ₂ Sn	[4]
Molecular Weight	~321.96 g/mol	[4][8]
Appearance	White to off-white/beige solid or crystalline mass. ^{[3][8]}	[3][8][9]
Melting Point	39 - 41 °C / 102.2 - 105.8 °F	[9]
Boiling Point	135 °C @ 10 mmHg	[9][10]
Solubility	Insoluble in water, where it hydrolyzes. ^{[2][3]} Soluble in organic solvents like chloroform, dichloromethane, and DMSO. ^{[3][8]}	[2][3][8]
Moisture Sensitivity	Moisture sensitive. ^{[2][11][12]}	[2][11][12]
Vapor Pressure	0.0012 - 0.0016 hPa @ 25 °C	[2]

Section 2: Hazard Identification and GHS Classification

Dibutyltin Dichloride-d18 is a substance of very high concern, exhibiting acute toxicity via multiple exposure routes, severe corrosive properties, and significant chronic health effects. Its classification under the Globally Harmonized System (GHS) reflects a multi-faceted hazard profile that demands the highest level of precaution.

The primary danger lies in its acute toxicity, particularly through inhalation, which is classified as fatal.^{[5][6]} This is compounded by its ability to cause irreversible damage to skin and eyes and its long-term systemic effects, including damage to fertility and suspected genetic defects.^{[5][6][13]}



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Caption: Primary hazard categories for **Dibutyltin Dichloride-d18**.

Hazard Class	Signal Word	Hazard Statement
Acute Toxicity, Inhalation (Category 2)	Danger	H330: Fatal if inhaled.[5][6]
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed.[5][6]
Skin Corrosion (Category 1B)	Danger	H314: Causes severe skin burns and eye damage.[5][6]
Reproductive Toxicity (Category 1B)	Danger	H360FD: May damage fertility. May damage the unborn child.[5][6]
STOT, Repeated Exposure (Category 1)	Danger	H372: Causes damage to organs (thymus) through prolonged or repeated exposure.[5][14]
Germ Cell Mutagenicity (Category 2)	Warning	H341: Suspected of causing genetic defects.[5][6]
Acute Toxicity, Dermal (Category 4)	Warning	H312: Harmful in contact with skin.[5][6]
Hazardous to the Aquatic Environment	Warning	H410: Very toxic to aquatic life with long lasting effects.[5][6]

Section 3: Toxicological Profile

Organotin compounds, including DBTC, are known for their immunotoxicity, with the thymus being a primary target organ.[13][14] Exposure can lead to atrophy, affecting T-cell maturation and compromising immune function.[10] The acute toxicity is also severe, as reflected in its low LD50 and LC50 values.

Metric	Species	Route	Value	Source(s)
LD50	Rat	Oral	50 - 100 mg/kg	[5][11]
LD50	Mouse	Oral	35 - 70 mg/kg	[10][11]
LD50	Rabbit	Oral	50 µg/kg	[11]
LC50	Rat	Inhalation	0.05 mg/L (4h, ATE)	[5]
Dermal LD50	ATE	Dermal	1,100 mg/kg	[5]

Section 4: Safe Handling and Exposure Control

Given the severe hazard profile, a multi-layered safety approach is mandatory. This involves a combination of engineering controls, rigorous personal protective equipment (PPE), and standardized handling protocols.

Engineering Controls: The Primary Barrier

The fatal-if-inhaled classification (H330) makes the use of local exhaust ventilation a non-negotiable requirement.

- Chemical Fume Hood: All manipulations of **Dibutyltin Dichloride-d18**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood. This is the principal control to prevent systemic exposure to toxic dust or vapors.[7][9]
- Ventilation: The laboratory must be well-ventilated to dilute any fugitive emissions that might escape primary containment.[7]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE selection must be based on the compound's combined corrosive and systemic toxicity hazards.

Protection Type	Specification	Rationale for Use
Eye/Face	Chemical safety goggles and a full-face shield.[11][14]	Protects against splashes of the corrosive material and airborne particles, preventing severe eye damage.[11]
Hand	Nitrile rubber gloves (or other chemically resistant material).[9]	Provides a barrier against skin contact, which can cause severe burns and harmful systemic absorption [9][11]
Body	Chemically resistant lab coat and closed-toe shoes.	Prevents contamination of personal clothing and skin [11]
Respiratory	Required when working outside a fume hood (e.g., large-scale use, emergency response). A respirator with a P3 (or equivalent) particulate filter is necessary. [9][14]	Protects against inhalation of fatal concentrations of airborne particles.[9][14]

Step-by-Step Handling Protocol: Weighing Solid DBTC-d18

This protocol illustrates the necessary rigor for even routine procedures.

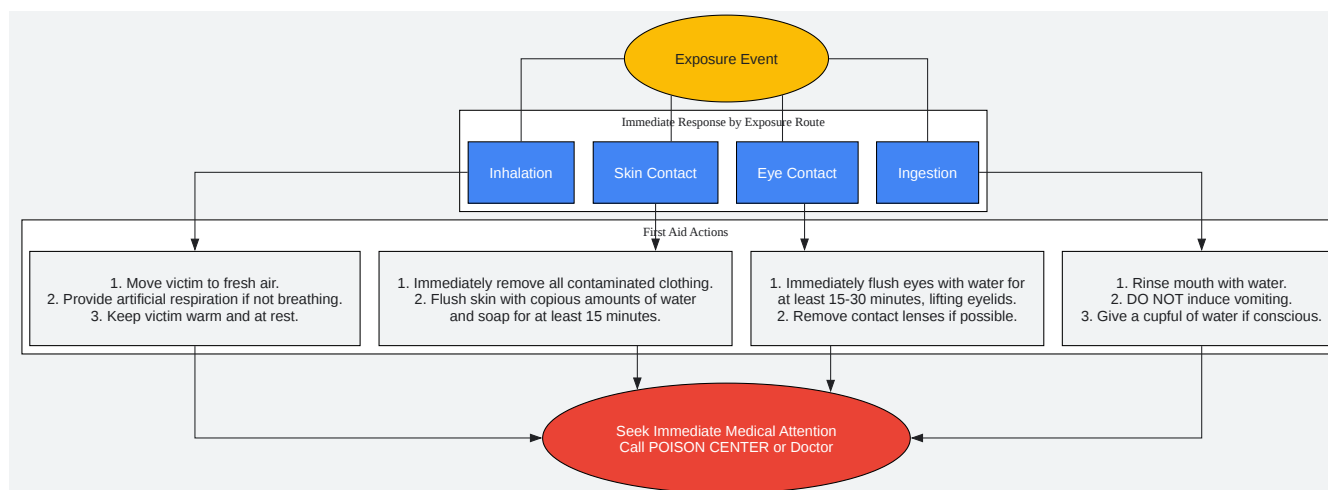
- Preparation: Cordon off the work area. Ensure the chemical fume hood is operational and the sash is at the appropriate height. Verify that an eyewash station and safety shower are accessible.[13]
- Don PPE: Put on all required PPE (lab coat, goggles, face shield, gloves) before handling the chemical container.
- Transfer to Hood: Carefully transport the sealed container to the fume hood.
- Weighing: Open the container inside the hood. Use a dedicated spatula to carefully transfer the solid to a tared weigh boat on a balance located inside the hood. Avoid any actions that could generate dust.[7]
- Closure: Securely close the primary container immediately after dispensing.
- Cleanup: Gently wipe down the spatula and any contaminated surfaces inside the hood with an appropriate solvent and dispose of the wipe as hazardous waste.
- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated exterior. Wash hands thoroughly with soap and water.

Storage Protocol

- Security: Store in a locked cabinet or area to restrict access.[5][13]
- Conditions: Keep in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.[7] A storage temperature of 2-8 °C is recommended.[2][8]
- Container: Keep the container tightly sealed to protect from moisture, which can cause decomposition.[7][12]

Section 5: Emergency Protocols and First Aid

In case of any exposure, immediate and correct action is critical. All responses culminate in seeking professional medical attention without delay.



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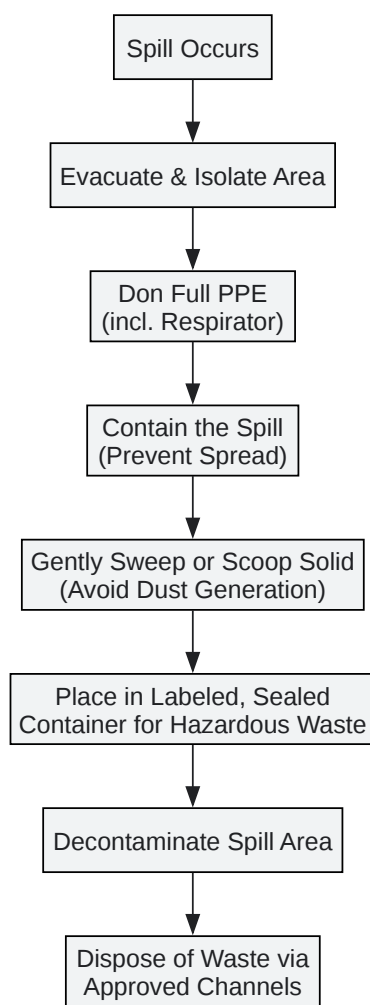
Caption: Decision workflow for first aid response to exposure.

- **Inhalation:** Remove the individual to fresh air immediately.^[11] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth) and call for immediate medical assistance.^{[5][11]}
- **Skin Contact:** Immediately remove all contaminated clothing.^[5] Flush the affected skin area with large amounts of soap and water for at least 15 minutes.^[11] This prolonged washing is crucial to remove the corrosive chemical.
- **Eye Contact:** Flush eyes immediately and continuously with plentiful water for at least 15-30 minutes, holding the eyelids open to ensure complete the eye surface.^{[7][11]} Remove contact lenses if it is safe to do so.^[5]
- **Ingestion:** Do NOT induce vomiting, as this can worsen damage from the corrosive material.^[11] If the person is conscious, rinse their mouth and have them drink a cup of water.^{[11][13]}

Section 6: Accidental Release and Fire-Fighting Measures

Accidental Release

A spill of **Dibutyltin Dichloride-d18** is a high-hazard event requiring a calm, systematic response.



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Caption: Step-by-step workflow for responding to a solid spill.

Protocol for a Small Solid Spill:

- Isolate: Immediately alert others and secure the area.^[5]
- Protect: Don full PPE, including respiratory protection.^[5]
- Contain: Prevent the powder from spreading.
- Clean-up: Carefully sweep or scoop the material into a designated, labeled container for hazardous waste.^[7] Avoid any action that creates dust.^[7]
- Decontaminate: Clean the spill area with an appropriate solvent, and dispose of all cleaning materials as hazardous waste.
- Environmental: Do not allow the substance to enter sewers or waterways, as it is very toxic to aquatic life.^[5]

Fire-Fighting Measures

While the material itself is not readily combustible, it poses significant hazards in a fire.^[3]^[7]

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^[7] Exercise caution with water, ensuring it does not contact containers, which could lead to a violent reaction or explosion.^[7]

- **Hazardous Decomposition:** Upon heating, it may decompose to produce highly toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, and tin oxides.^{[7][11][13]}
- **Required PPE:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to protect against toxic decomposition ^{[11][13]}

Conclusion

Dibutyltin Dichloride-d18 is a chemical that commands respect. Its utility in research is matched by its severe toxicological profile. A thorough understanding of its hazards—fatal if inhaled, corrosive to skin and eyes, and capable of causing long-term reproductive and systemic damage—is essential for any researcher. Strict adherence to the protocols outlined in this guide, including the mandatory use of engineering controls, comprehensive PPE, and well-rehearsed emergency procedures, is the only way to ensure its safe use in the pursuit of scientific advancement.

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